

Essential Safety and Logistical Information for Handling RG7800

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Compound of Interest

Compound Name: RG7800

Cat. No.: B610458

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Disclaimer: No specific Safety Data Sheet (SDS) for **RG7800** is publicly available. The following guidance is based on best practices for handling potent, non-volatile, small molecule compounds in a research laboratory setting. Researchers should always consult their institution's safety office and perform a risk assessment before handling any new compound.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the handling of **RG7800**, a small molecule SMN2 splicing modifier used in spinal muscular atrophy research.^{[1][2]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of the research environment.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during the handling of **RG7800**. The following table summarizes the recommended PPE for various laboratory procedures involving this compound.

Procedure	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Nitrile Gloves (double-gloving recommended)- Lab Coat- Safety Goggles or Face Shield- N95 Respirator (if not handled in a certified chemical fume hood)
Solution Preparation and Handling	- Nitrile Gloves- Lab Coat- Safety Goggles
General Laboratory Use	- Nitrile Gloves- Lab Coat- Safety Glasses

Experimental Protocols: Handling and Storage

General Handling:

- Engineering Controls: Whenever possible, handle solid **RG7800** in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.
- Personal Hygiene: Avoid direct contact with the skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **RG7800** is handled. Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage:

- Store **RG7800** in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated area away from incompatible materials.
- Consult the supplier's product information sheet for specific storage temperature recommendations.

Disposal Plan

All waste materials contaminated with **RG7800** must be treated as hazardous chemical waste.

- Solid Waste: Collect all disposable materials that have come into contact with **RG7800**, such as pipette tips, tubes, and gloves, in a dedicated, sealed, and clearly labeled hazardous

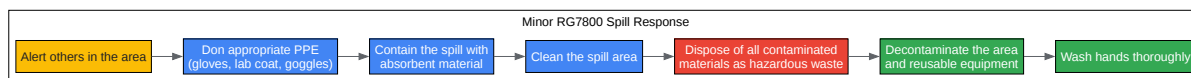
waste container.

- Liquid Waste: Collect all solutions containing **RG7800** in a sealed, clearly labeled, and appropriate hazardous waste container. Do not pour **RG7800** solutions down the drain.[3]
- Disposal: All **RG7800** waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations.[4][5]

Emergency Procedures: Spill and Exposure Response

Immediate and appropriate action is crucial in the event of a spill or personal exposure.

Spill Response: In the case of a spill, follow the established laboratory spill cleanup procedures. A general workflow for a minor spill is outlined below. For major spills, evacuate the area and contact your institution's EHS office immediately.



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RG7800 Minor Spill Response Workflow

Personal Exposure:

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.

- Ingestion: Do not induce vomiting. Rinse mouth with water.

In all cases of personal exposure, seek immediate medical attention and report the incident to your supervisor and institution's EHS office.

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References

- [1. The oral splicing modifier RG7800 increases full length survival of motor neuron 2 mRNA and survival of motor neuron protein: Results from trials in healthy adults and patients with spinal muscular atrophy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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